Application Note: Large-Scale Synthesis and Purification of 5-Bromo-7-Methoxyquinoxaline

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Compound of Interest

Compound Name:	*5-Bromo-7-methoxyquinoxaline*
CAS No.:	*2149589-64-8*
Cat. No.:	*B2389450*

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Executive Summary

This application note details a scalable, catalyst-free protocol for the synthesis of **5-bromo-7-methoxyquinoxaline** (CAS: 2149589-64-8)[1]. By leveraging a highly atom-economical cyclocondensation route under mild conditions, this methodology eliminates the need for harsh reagents or extensive chromatographic purification. The guide is designed for process chemists and researchers scaling up active pharmaceutical ingredient (API) intermediates, providing mechanistic insights, step-by-step instructions, and analytical validation parameters.

Introduction & Rationale

Quinoxaline derivatives are privileged scaffolds in medicinal chemistry, frequently serving as core structures for kinase inhibitors, antimicrobial agents, and antiviral therapeutics. The target molecule, **5-bromo-7-methoxyquinoxaline**, is a highly valuable synthetic intermediate[1]. The bromine atom at the 5-position provides a versatile handle for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig), while the 7-methoxy group modulates the electronic properties and lipophilicity of the core.

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Retrosynthetic Strategy & Reaction Causality

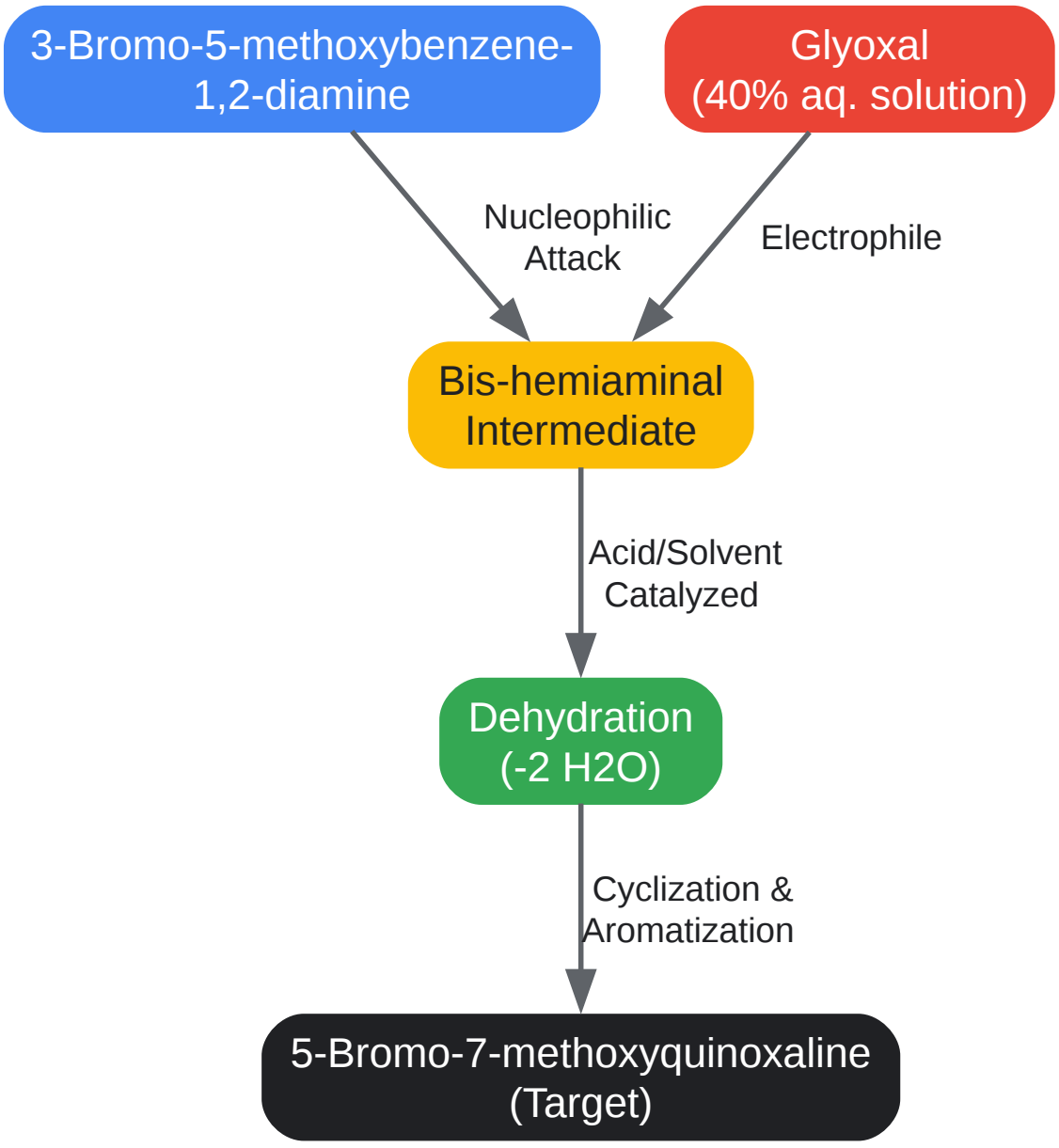
The most scalable route to quinoxalines is the double condensation of an o-phenylenediamine with a 1,2-dicarbonyl compound. For this target, 3-bromo-5-methoxybenzene-1,2-diamine is reacted with glyoxal.

Causality of Experimental Choices:

- Solvent Selection (Methanol): Short-chain alcohols are optimal because they solubilize the diamine precursor while allowing the highly crystalline quinoxaline product to precipitate upon completion. This enables isolation by simple filtration, avoiding energy-intensive solvent evaporation.
- Temperature (20–25 °C): Unlike traditional methods requiring harsh reflux or strong acid catalysts, electron-rich diamines condense with glyoxal rapidly at room temperature. Avoiding high heat prevents the thermal polymerization of glyoxal and minimizes degradation products, ensuring a high-purity profile suitable for API downstream processing.
- Stoichiometry: A slight excess of glyoxal (1.10 equivalents) ensures complete consumption of the more expensive diamine precursor without complicating the downstream purification.

Reaction Mechanism

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Mechanistic pathway for the cyclocondensation of the diamine with glyoxal.

Experimental Protocol (1 kg Scale)

Materials & Reagents

- 3-Bromo-5-methoxybenzene-1,2-diamine: 1.00 kg (4.61 mol)
- Glyoxal (40% w/w aqueous solution): 736 g (5.07 mol, 1.10 equiv)

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- Methanol (ACS grade): 10.0 L
- Purified Water (DI): 5.0 L

Step-by-Step Procedure

- Reactor Preparation: Equip a 20 L jacketed glass reactor with a mechanical stirrer, internal temperature probe, and an addition funnel.
- Dissolution: Charge the reactor with 1.00 kg of 3-bromo-5-methoxybenzene-1,2-diamine and 8.0 L of methanol. Stir at 200 rpm until complete dissolution is achieved (approx. 15 minutes). Adjust the internal temperature to 20–25 °C.
- Addition: Load the 40% aqueous glyoxal solution (736 g) into the addition funnel. Add the glyoxal dropwise over 45 minutes.
  - Causality: Dropwise addition controls the mild exotherm associated with hemiaminal formation and prevents localized concentration spikes that could lead to oligomerization.
- Reaction Maturation: Following addition, maintain stirring at 25 °C for 2 hours. The reaction mixture will progressively darken, and a precipitate will begin to form as the product crystallizes out of the methanolic solution.
- Self-Validating In-Process Control (IPC): After 2 hours, sample 0.5 mL of the reaction mixture, dilute with 1 mL acetonitrile, and analyze via HPLC (254 nm). The reaction is deemed complete when the diamine peak area is < 1.0%. This ensures the reaction has reached quantitative conversion before proceeding to the quench step.
- Precipitation & Quenching: Slowly add 5.0 L of DI water over 30 minutes to the reactor.
  - Causality: Water acts as an anti-solvent, crashing out the remaining product from the methanolic mother liquor to maximize the isolated yield[2].
- Cooling: Cool the jacket to 5 °C and stir for an additional 1 hour to complete crystallization.
- Filtration: Discharge the slurry and filter through a large-scale Büchner funnel or agitated nutsche filter dryer (ANFD).

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- Washing: Wash the filter cake with 2.0 L of cold methanol/water (1:1 v/v) to remove unreacted glyoxal and trace colored impurities.
- Drying: Dry the solid under vacuum (50 mbar) at 45 °C for 24 hours until constant weight is achieved.

Analytical Validation & Data Presentation

To ensure the trustworthiness of the protocol, the isolated **5-bromo-7-methoxyquinoxaline** must be validated against stringent API-intermediate specifications. The table below summarizes the expected quantitative data and diagnostic significance for the final product.

Analytical Technique	Specification / Expected Result	Diagnostic Significance
HPLC (Purity)	≥ 98.0% (Area %)	Confirms absence of unreacted diamine and oligomeric byproducts.
1H NMR (400 MHz, CDCl3)	δ 8.80 (d, J=1.8 Hz, 1H), 8.75 (d, J=1.8 Hz, 1H), 7.60 (d, J=2.5 Hz, 1H), 7.35 (d, J=2.5 Hz, 1H), 3.95 (s, 3H)	Validates the pyrazine ring protons (δ 8.75-8.80) and the methoxy group (δ 3.95).
LC-MS (ESI+)	m/z 239.0 [M+H]+, 241.0 [M+H]+ (1:1 ratio)	Confirms molecular weight and the characteristic bromine isotope pattern.
Moisture (Karl Fischer)	≤ 0.5% w/w	Ensures complete drying, which is critical for downstream moisture-sensitive cross-coupling reactions.
Yield	85% – 92% (Isolated)	Validates the efficiency of the anti-solvent precipitation step.

References

1.[1] Title: 2149589-64-8 | **5-Bromo-7-methoxyquinoxaline** - MolCore Source: MolCore URL:

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2. Title: synthesis and biological activity of quinoxaline derivatives Source: World Journal of Pharmaceutical Research URL:

3. Title: A Green, Scalable, and Catalyst-Free One-Minute Synthesis of Quinoxalines Source: Thieme-connect URL:

4.[2] Title: Sustainable and fast synthesis of functionalized quinoxalines promoted by natural deep eutectic solvents (NADESs) Source: RSC Publishing URL:

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Sources

- 1. molcore.com [molcore.com]
- 2. Sustainable and fast synthesis of functionalized quinoxalines promoted by natural deep eutectic solvents (NADESs) - Green Chemistry (RSC Publishing) DOI:10.1039/D2GC00664B [pubs.rsc.org]
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